

# Introduction to Tri-m-tolylphosphine

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## Compound of Interest

Compound Name: *Tri-m-tolylphosphine*

Cat. No.: *B1630614*

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**Tri-m-tolylphosphine**, also known as tris(3-methylphenyl)phosphine, is an air-sensitive, solid organophosphorus compound.<sup>[2][3]</sup> Its molecular structure consists of a central phosphorus atom bonded to three m-tolyl groups. This specific substitution pattern imparts unique steric and electronic properties that distinguish it from its ortho- and para-isomers, making it a valuable ligand for stabilizing transition metals in catalysis and a versatile reagent in organic synthesis.<sup>[1][4]</sup>

## Chemical Identifiers:

- CAS Number: 6224-63-1<sup>[1]</sup>
- Molecular Formula: C<sub>21</sub>H<sub>21</sub>P<sup>[1]</sup>
- Molecular Weight: 304.37 g/mol <sup>[1][5]</sup>
- Synonyms: Tris(3-methylphenyl)phosphine, Tri(3-tolyl)phosphine<sup>[1][5]</sup>

The distinct properties of triarylphosphine isomers are critical. For instance, tris(o-tolyl)phosphine exhibits a very wide ligand cone angle (194°), which influences its coordination chemistry significantly.<sup>[6]</sup> The melting points also differ markedly between isomers, with tri-o-tolylphosphine melting at 123-125 °C and tri-p-tolylphosphine at 144-148 °C, compared to the lower range for the m-isomer.<sup>[7]</sup> This underscores the necessity of precise analytical methods to confirm the identity and isomeric purity of **tri-m-tolylphosphine**.

# The Critical Role of Melting Point in Quality Assurance

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline solid, this transition occurs over a very narrow temperature range (typically  $<1$  °C). This physical constant is therefore fundamental for two primary reasons:

- Identification: The characteristic melting point of a pure compound can be used for its identification by comparison with literature values.[\[8\]](#)
- Purity Assessment: The presence of even small amounts of impurities will typically cause a depression of the melting point and a broadening of the melting range.[\[8\]](#) A wide melting range is a strong indicator of an impure sample.

For a reagent like **tri-m-tolylphosphine**, whose performance in a catalytic cycle can be affected by impurities, a sharp and accurate melting point is a critical quality control parameter. It ensures lot-to-lot consistency and provides confidence in the material's integrity before its use in sensitive applications.

## Consolidated Melting Point Data for Tri-m-tolylphosphine

A review of technical data from various chemical suppliers and databases reveals a consensus on the melting point of **tri-m-tolylphosphine**, though with slight variations. These differences can be attributed to the purity of the material (e.g.,  $\geq 98\%$  vs. higher grades) and the specific analytical method employed.[\[1\]](#)[\[9\]](#)

Reported Melting Point (°C)	Purity Specification	Source
97-99	Not specified (lit.)	ChemicalBook[3][10]
98.0-105.0	≥98.0% (GC)	Thermo Scientific[9][11]
99-101	98+%	Fisher Scientific[12]
100-103	≥98% (GC)	Chem-Impex[1]
100	≥98.0% (GC)	TCI America[13]
100.00	Not specified	abcr GmbH[14]

The collective data suggest that a high-purity sample of **tri-m-tolylphosphine** should exhibit a melting point within the approximate range of 97 °C to 105 °C. A melting range that is broader than 2-3 °C or that is significantly depressed below this range may indicate the presence of impurities or residual solvent.

## Authoritative Protocol for Melting Point Determination

This protocol describes a self-validating system for determining the melting point of **tri-m-tolylphosphine** using a modern digital melting point apparatus. The methodology incorporates best practices for handling an air-sensitive compound to ensure accuracy and reproducibility.

### Principle of the Method

The standard capillary method is employed, where a small, finely powdered sample is packed into a thin-walled glass capillary tube.[15] This tube is heated in a calibrated apparatus at a controlled rate. The temperatures at which the sample first begins to liquefy (onset) and completely liquefies (clear point) are recorded as the melting range.[16]

### Experimental Causality: Rationale for Key Steps

- Use of a Dry, Finely Powdered Sample: A fine powder ensures uniform packing and efficient heat transfer, leading to a sharper, more accurate melting point. Grinding larger crystals is necessary.[8]

- Inert Atmosphere Sample Preparation: **Tri-m-tolylphosphine** is air-sensitive.[2][3] Exposure to oxygen can lead to the formation of **tri-m-tolylphosphine oxide**. This oxide is an impurity that would depress and broaden the measured melting point. Therefore, sample preparation must be conducted under an inert atmosphere (e.g., in a nitrogen or argon-filled glovebox) to preserve sample integrity.
- Controlled, Slow Heating Rate: Near the melting point, a slow heating rate (1-2 °C per minute) is critical.[16] Rapid heating does not allow the sample and the thermometer to reach thermal equilibrium, resulting in a reading that is artificially high and a range that is too broad.
- Requirement for a Fresh Sample: A sample that has been previously melted and re-solidified should not be reused. The cooling process may introduce different crystalline forms (polymorphs) or degradation, which could alter the melting point in subsequent measurements.[16]

## Step-by-Step Methodology

- Sample Preparation (Inert Atmosphere):
  - Transfer a small amount (approx. 10-20 mg) of **tri-m-tolylphosphine** into a clean, dry mortar within a glovebox.
  - Gently grind the solid into a fine, uniform powder.
  - Press the open end of a glass capillary tube (one end sealed) into the powder multiple times to collect a small amount of sample.
  - Tap the sealed end of the capillary on a hard surface, or drop it through a long glass tube, to tightly pack the powder into the bottom. The packed sample height should be 2-3 mm. [8][16]
  - Seal the open end of the capillary tube with a flame or cap it if it is to be removed from the inert atmosphere for immediate analysis.
- Instrument Setup and Preliminary Measurement:

- Place the prepared capillary tube into the heating block of the melting point apparatus.
- If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-15 °C/min to quickly identify the approximate range.[8]
- Allow the apparatus to cool to at least 20 °C below the observed approximate melting point.[16]
- Accurate Measurement:
  - Insert a fresh, newly prepared capillary sample.
  - Set the starting temperature to ~15-20 °C below the expected melting point (e.g., 80 °C).
  - Set the heating rate (ramp) to 1-2 °C per minute.
  - Observe the sample closely through the magnified viewing port.
  - Record  $T_1$ : The temperature at which the first drop of liquid becomes visible.
  - Record  $T_2$ : The temperature at which the last solid crystal melts, resulting in a completely clear liquid.
  - The melting point is reported as the range  $T_1 - T_2$ .
- System Validation:
  - Perform the measurement in duplicate with fresh samples. Consistent results validate the technique.
  - The sharpness of the range is a self-validating measure of purity. A range greater than 2 °C suggests the presence of impurities.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the authoritative melting point determination protocol.

Caption: Workflow for the determination of the melting point of air-sensitive **tri-m-tolylphosphine**.

## Safety and Handling Precautions

**Tri-m-tolylphosphine** is classified as an irritant. It is known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.[2][5][17]

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling this compound.[2]
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[2][18]
- Air-Sensitive Handling: As noted, the material is air-sensitive.[2] Store under an inert atmosphere (e.g., nitrogen or argon). Exposure to air can lead to oxidation.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [2]

## Conclusion

The melting point of **tri-m-tolylphosphine** is a critical physical property that confirms its identity and provides a reliable measure of its purity. Published data consistently place its melting point in the range of 97-105 °C. Adherence to a rigorous experimental protocol, including provisions for its air-sensitive nature, is essential for obtaining accurate and reproducible results. By understanding the causality behind each step of the determination process, researchers can confidently use this technique as a self-validating quality control measure, ensuring the integrity of this important chemical reagent in their work.

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